

Application Notes and Protocols: In Vitro [Lys3]-Bombesin Receptor Binding Assay

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Compound of Interest

Compound Name: [Lys3]-Bombesin

Cat. No.: B12387792

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Audience: Researchers, scientists, and drug development professionals.

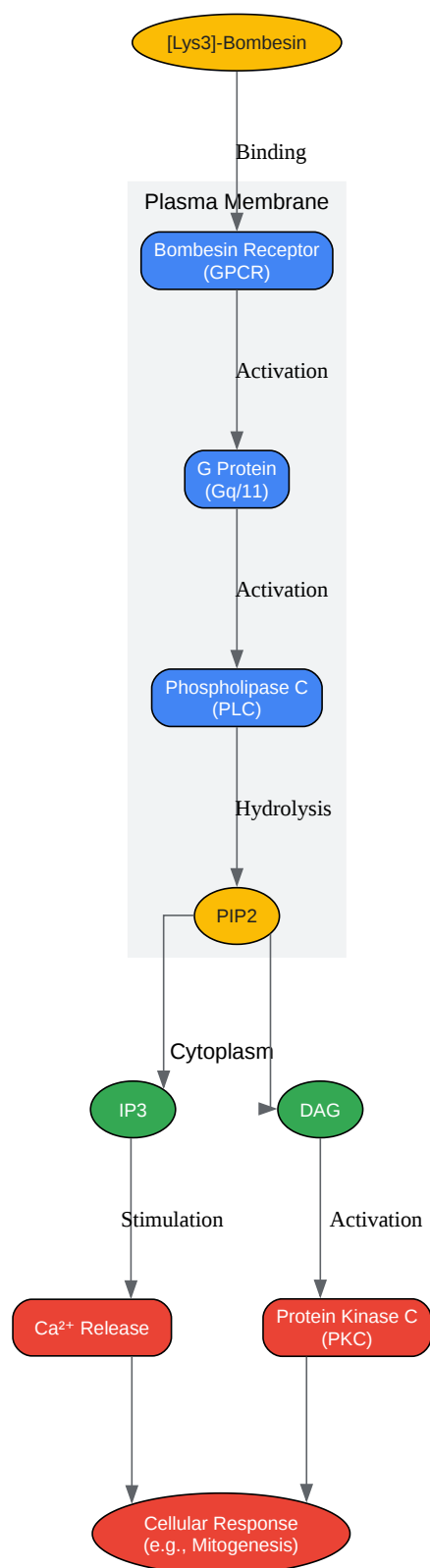
Introduction

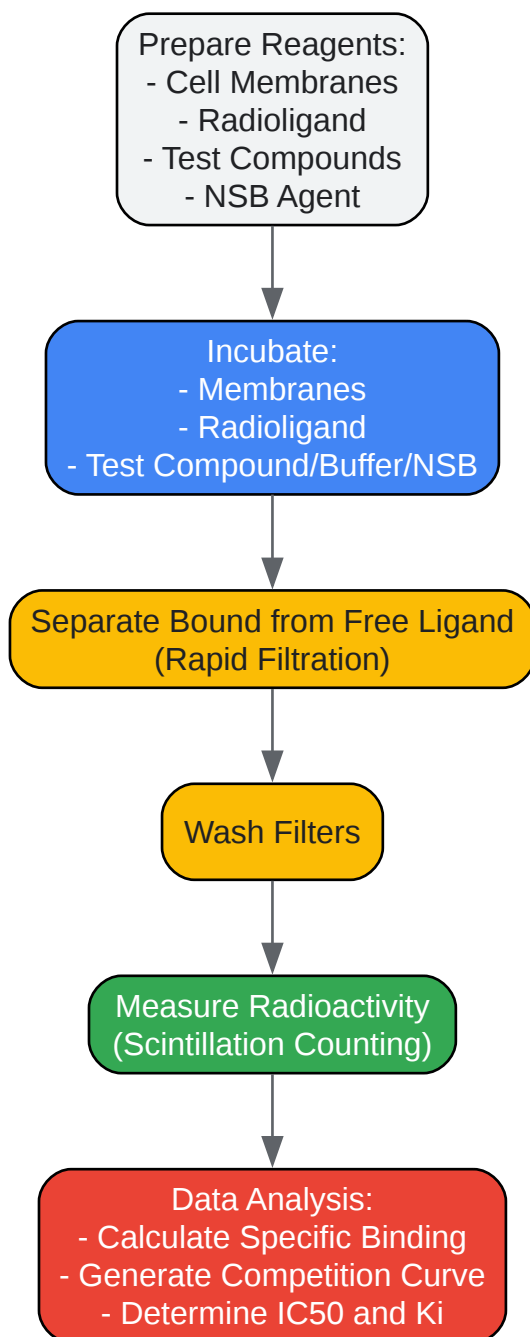
The bombesin family of peptides, including bombesin and its mammalian counterparts such as gastrin-releasing peptide (GRP), mediate a variety of physiological effects through their interaction with specific G protein-coupled receptors (GPCRs).^{[1][2][3]} These receptors, namely the neuromedin B receptor (BB1), the GRP receptor (BB2), and the orphan receptor BRS-3 (BB3), are implicated in numerous physiological and pathophysiological processes, including cell proliferation, gastrointestinal functions, and central nervous system activities.^{[1][3][4]} Notably, the GRP receptor is frequently overexpressed in several human cancers, making it an attractive target for diagnostic imaging and therapeutic intervention.^{[1][5]}

[Lys3]-Bombesin is a bioactive analog of bombesin that has been utilized in the development of radiopharmaceuticals for imaging GRP receptor-positive tumors.^{[6][7][8]} An in vitro receptor binding assay using **[Lys3]-Bombesin** is a crucial tool for characterizing the affinity of novel compounds for the bombesin receptors. This application note provides a detailed protocol for a competitive radioligand binding assay to determine the binding affinity (K_i) of test compounds for bombesin receptors.

Signaling Pathway

Bombesin receptors are G protein-coupled receptors that, upon ligand binding, primarily activate the phospholipase C (PLC) signaling cascade.^[4] This leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium, while DAG activates protein kinase C (PKC). These signaling events can subsequently trigger downstream cellular responses, including mitogenesis.^[3]





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